

"4-(4-Methylpiperazin-1-yl)benzoic acid" melting point and physical constants

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Compound of Interest	
Compound Name:	4-(4-Methylpiperazin-1-yl)benzoic acid
Cat. No.:	B1299056
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An In-depth Technical Guide to 4-(4-Methylpiperazin-1-yl)benzoic Acid

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-(4-Methylpiperazin-1-yl)benzoic acid**, a pivotal intermediate in pharmaceutical development. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data, experimental methodologies, and its role in synthetic chemistry.

Chemical Identity and Physical Properties

4-(4-Methylpiperazin-1-yl)benzoic acid, with the CAS number 86620-62-4, is a white to very pale yellow crystalline powder.^{[1][2]} It is recognized for its utility as a building block in the synthesis of various pharmaceutical agents.^[3]

Table 1: Physical and Chemical Constants of **4-(4-Methylpiperazin-1-yl)benzoic acid**

Property	Value	Source
Melting Point	230 °C	[2]
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₂	[4]
Molecular Weight	220.27 g/mol	[1] [4]
Boiling Point	393.9 ± 37.0 °C at 760 mmHg	[2]
Density	1.2 ± 0.1 g/cm ³	[2]
Flash Point	192.1 ± 26.5 °C	[2]
pKa (Predicted)	5.02 ± 0.10	[2]
Appearance	White to very pale yellow crystal - powder	[1] [2]
Solubility	Soluble in chloroform, dichloromethane, and ethanol; slightly soluble in water.	[2]

Experimental Protocols

2.1. Melting Point Determination

The melting point of a solid is a critical physical property for its identification and purity assessment. A standard method for determining the melting point of a crystalline solid like **4-(4-Methylpiperazin-1-yl)benzoic acid** is the capillary melting point method.

Methodology:

- Sample Preparation: A small, dry sample of the crystalline powder is finely crushed and packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer or a digital temperature sensor.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.

- Observation: The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample has turned to liquid are recorded. This range is the melting point of the sample.
- Purity Check: A sharp melting point (a narrow range of 1-2 °C) is indicative of a pure substance. Impurities tend to depress and broaden the melting range.

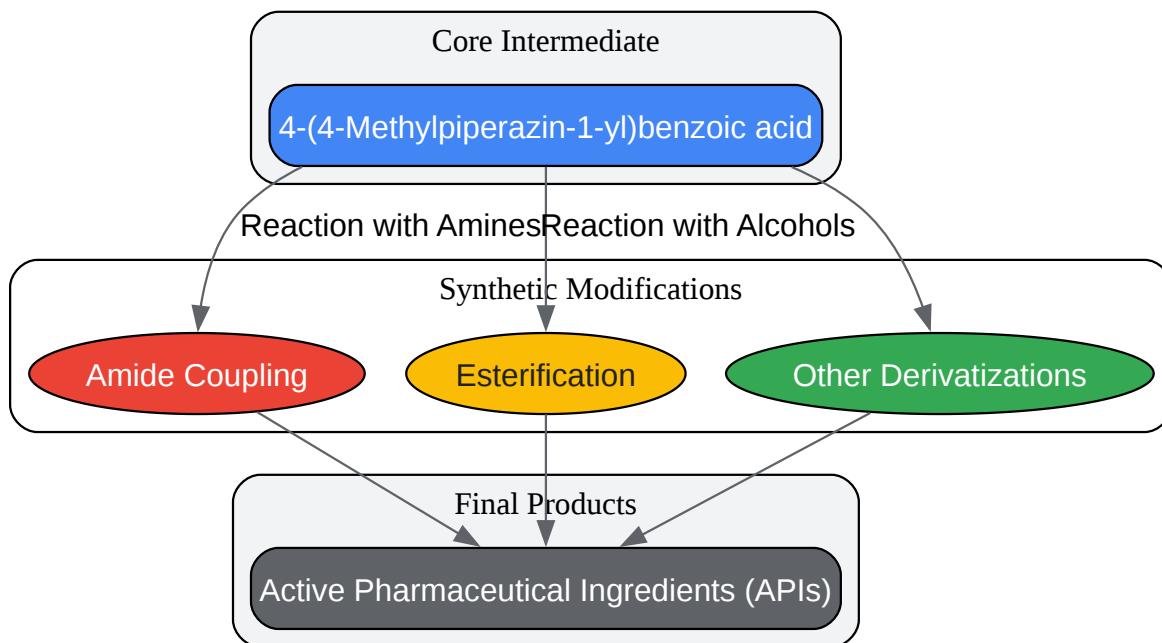


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Caption: Workflow for Melting Point Determination.

Role in Pharmaceutical Synthesis

4-(4-Methylpiperazin-1-yl)benzoic acid serves as a crucial intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry. Its structure, containing a benzoic acid moiety and a methylpiperazine group, makes it a versatile building block for creating compounds that can interact with biological targets. It is utilized in research for developing drugs that target neurological disorders and in biochemical studies involving receptor binding and enzyme inhibition.^[3]



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Caption: Role as a Pharmaceutical Intermediate.

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